

Safeguarding Your Research: A Comprehensive Guide to Handling L-Vinylglycine

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Compound of Interest

Compound Name: *L-Vinylglycine*

Cat. No.: *B1582818*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount to groundbreaking work. This guide provides essential, immediate safety and logistical information for the handling of **L-Vinylglycine**, a non-proteinogenic amino acid used in various research applications. Adherence to these procedural steps will help mitigate risks and ensure proper disposal, fostering a culture of safety and responsibility in your laboratory.

Essential Safety and Handling Information

L-Vinylglycine should be handled with care, taking precautions to avoid contact with skin, eyes, and clothing, and to prevent the inhalation of dust.[\[1\]](#)[\[2\]](#) It is crucial to work in a well-ventilated area and to use appropriate personal protective equipment (PPE).[\[1\]](#)

Physical and Chemical Properties

| Property | Value |
|---------------------------|---|
| Molecular Formula | C4H7NO2 |
| Molecular Weight | 101.1 g/mol [1] |
| Appearance | Crystalline powder [3] |
| Color | White [3] |
| Odor | Odorless [3] |
| Water Solubility | 250 g/L at 25°C [3] [4] |
| Decomposition Temperature | > 233°C [3] |

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is critical to minimize exposure when handling **L-Vinylglycine**. The following table outlines the recommended PPE.

| PPE Category | Item | Specifications and Use |
|-------------------------|---------------------------|---|
| Eye and Face Protection | Safety Glasses | Required for protection against dust particles and liquid splashes. Must meet appropriate national standards (e.g., NIOSH or EN 166). [3] |
| Hand Protection | Chemical-Resistant Gloves | Nitrile rubber gloves are recommended. [3] Gloves must be inspected prior to use. Wash and dry hands after handling. [1] |
| Body Protection | Laboratory Coat | A standard lab coat is the minimum requirement to protect clothing and skin from potential splashes. [5] |
| Respiratory Protection | Respirator/Dust Mask | Required when dusts are generated. A full-face respirator is recommended if exposure limits are exceeded or irritation is experienced. [1] [3] |

Step-by-Step Handling and Disposal Plan

A systematic approach from receipt of **L-Vinylglycine** to its ultimate disposal is essential for maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- For long-term storage, a temperature of -20°C in a freezer is recommended.

2. Handling and Preparation:

- Handle in a well-ventilated area, preferably within a chemical fume hood, especially when dealing with the powdered form to avoid dust formation.[\[1\]](#)
- Use non-sparking tools and take measures to prevent fire caused by electrostatic discharge.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)

3. In Case of a Spill:

- Evacuate personnel to a safe area.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Wear appropriate PPE, including chemical impermeable gloves and respiratory protection.[\[1\]](#)
- For minor spills, use dry clean-up procedures to avoid generating dust.[\[6\]](#)
- Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#)
- Prevent the chemical from entering drains.[\[1\]](#)

4. Disposal Plan:

- **L-Vinylglycine** waste should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[\[1\]](#)
- Do not discharge into sewer systems.[\[1\]](#)
- All contaminated materials, such as gloves, pipette tips, and empty vials, should be collected in a designated and clearly labeled hazardous waste container.
- Contaminated packaging should be triple-rinsed (or equivalent) before being offered for recycling, reconditioning, or disposal in a sanitary landfill.[\[1\]](#)

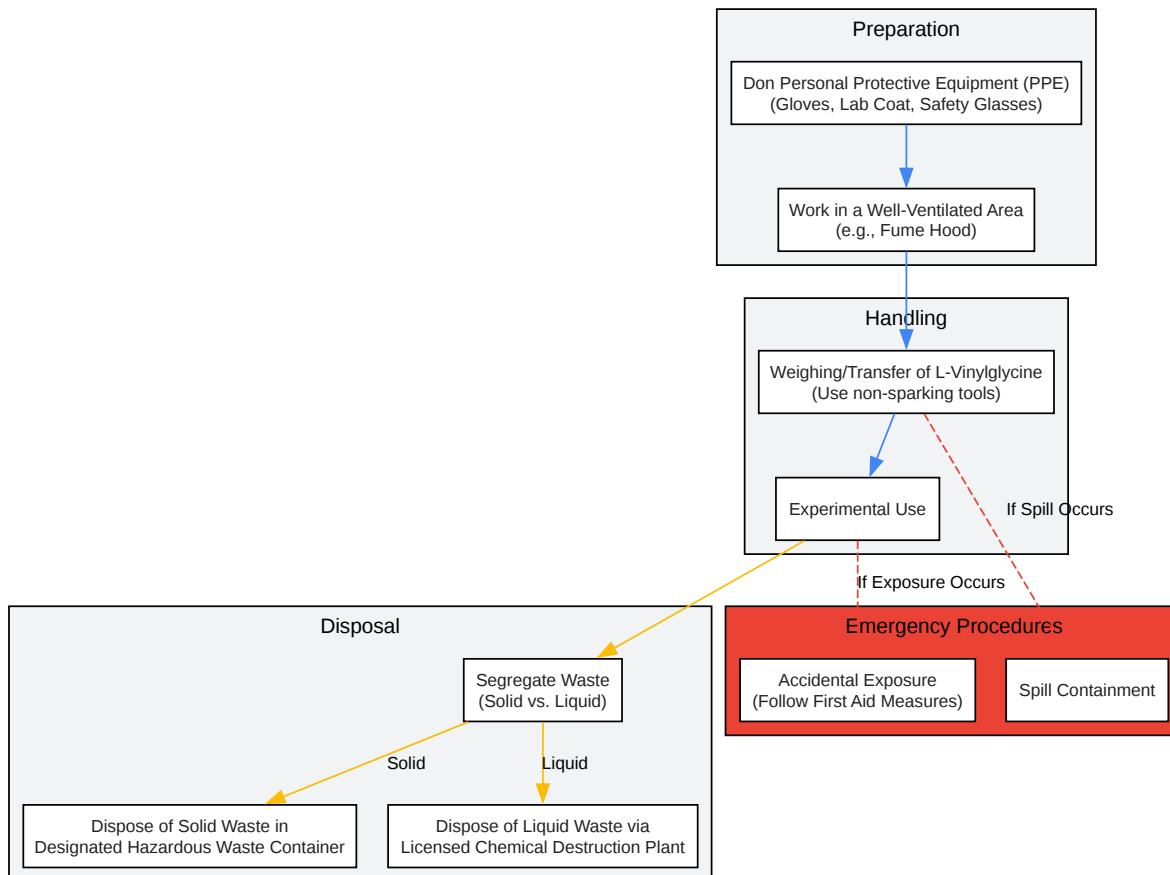
Emergency First Aid Procedures

In the event of accidental exposure, immediate action is crucial.

- After Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[[1](#)]
- After Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[[1](#)]
- After Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[[1](#)]
- After Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[[1](#)]

Visual Workflow for Safe Handling of L-Vinylglycine

To further clarify the procedural flow for handling **L-Vinylglycine**, the following diagram illustrates the key steps from preparation to disposal.



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Caption: Workflow for the safe handling and disposal of **L-Vinylglycine**.

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